

Physical and chemical properties of 4-Bromophenyl acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromophenyl acetate

Cat. No.: B118264

[Get Quote](#)

An In-depth Technical Guide to 4-Bromophenyl Acetate

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromophenyl acetate is an organic compound with the chemical formula $C_8H_7BrO_2$. It belongs to the class of phenyl acetates and is a brominated derivative of phenol acetate. This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, spectral analysis, and potential applications of **4-Bromophenyl acetate**, with a focus on its relevance to researchers and professionals in the field of drug development and chemical synthesis.

Chemical and Physical Properties

4-Bromophenyl acetate is a clear, colorless liquid at room temperature. A summary of its key physical and chemical properties is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ BrO ₂	[1]
Molecular Weight	215.04 g/mol	[1][2]
CAS Number	1927-95-3	[1][2]
Melting Point	21.5 °C	[1]
Boiling Point	251 °C	[1]
Density	1.501 g/cm ³	[1]
Refractive Index	1.544	[1]
Flash Point	106 °C	[1]
Vapor Pressure	0.0211 mmHg at 25°C	[1]

Synthesis of 4-Bromophenyl Acetate

A common method for the synthesis of **4-Bromophenyl acetate** involves the esterification of 4-bromophenol with acetyl chloride in the presence of a catalyst.

Experimental Protocol: Synthesis via Acetylation of 4-Bromophenol

Materials:

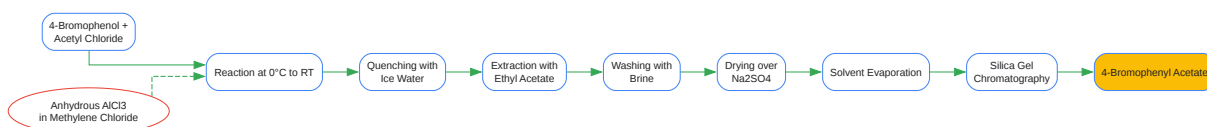
- 4-bromophenol (98 g, 0.57 mol)[2]
- Acetyl chloride (49.2 g, 0.629 mol)[2]
- Anhydrous aluminum chloride (84 g, 0.486 mol)[2]
- Methylene chloride (1200 mL)[2]
- Ice water[2]
- Ethyl acetate[2]

- Brine[2]
- Anhydrous sodium sulfate[2]
- Silica gel for column chromatography[2]

Procedure:

- Suspend anhydrous aluminum chloride in methylene chloride in a suitable reaction vessel and cool the mixture on an ice bath.[2]
- While stirring, add acetyl chloride to the cooled suspension.[2]
- Continue stirring the mixture for 20 minutes on the ice bath.[2]
- Add 4-bromophenol to the reaction mixture.[2]
- Remove the ice bath and stir the reaction mixture at room temperature for 1 hour.[2]
- Quench the reaction by adding ice water.[2]
- Perform an extraction with ethyl acetate.[2]
- Wash the organic layer with brine.[2]
- Dry the organic layer over anhydrous sodium sulfate.[2]
- Distill off the solvent under reduced pressure.[2]
- Purify the resulting residue by silica gel column chromatography to obtain **4-Bromophenyl acetate**. [2]

The reported yield for this procedure is 85%. [2]



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **4-Bromophenyl acetate**.

Spectral Data

¹H NMR Spectroscopy

The ¹H NMR spectrum of **4-Bromophenyl acetate** provides characteristic signals for the aromatic and acetyl protons.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Reference
7.48	Doublet	2H	Aromatic protons (ortho to Br)	[2]
6.98	Doublet	2H	Aromatic protons (ortho to OAc)	[2]
2.28	Singlet	3H	Acetyl (CH ₃) protons	[2]

¹³C NMR Spectroscopy, Mass Spectrometry, and IR Spectroscopy

Detailed experimental data with peak assignments for ¹³C NMR, a full fragmentation pattern for mass spectrometry, and a comprehensive analysis of the IR spectrum for **4-Bromophenyl acetate** are not consistently available in the reviewed literature. Researchers should perform these analyses on their synthesized or acquired samples to confirm identity and purity.

Solubility

While comprehensive solubility data is not widely published, based on its chemical structure, **4-Bromophenyl acetate** is expected to be soluble in common organic solvents such as ethanol, methanol, acetone, and dimethyl sulfoxide (DMSO). It is likely to have low solubility in water.

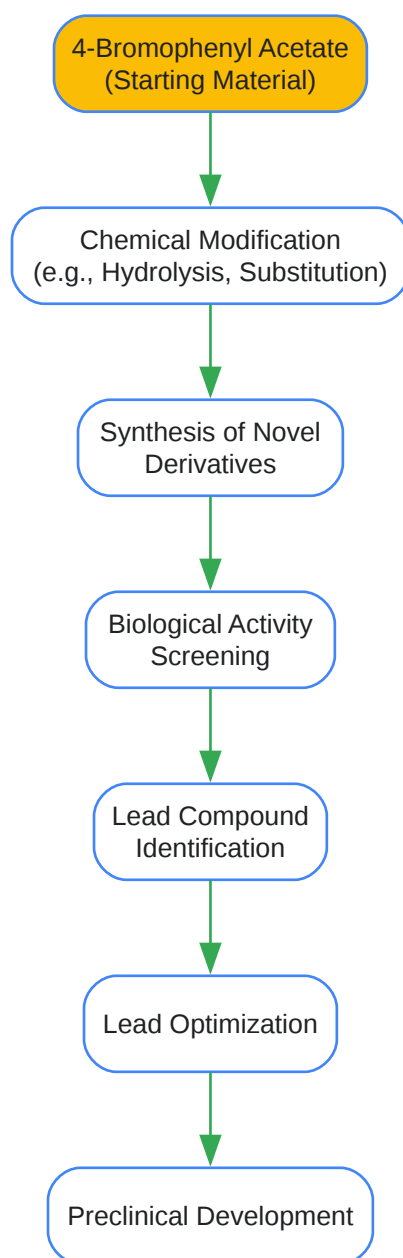
Applications in Research and Drug Development

4-Bromophenyl acetate serves as a versatile intermediate in organic synthesis. Its phenyl ring and ester functional group provide reactive sites for further chemical modifications, making it a valuable building block for more complex molecules.

While the direct biological activity of **4-Bromophenyl acetate** is not extensively documented, the structurally related compound, 4-bromophenylacetic acid, has been identified as a phosphatase inhibitor and shows inhibitory effects on microbial infections.^[3] Derivatives of brominated phenyl compounds are also being investigated for various therapeutic applications, including as carbonic anhydrase inhibitors.^[4]

Due to the limited specific data on the biological activity and signaling pathway involvement of **4-Bromophenyl acetate** itself, a diagrammatic representation of a signaling pathway is not currently feasible. The primary utility of this compound for drug development professionals lies in its role as a precursor or building block in the synthesis of potentially bioactive molecules.

The logical workflow for its utilization in a research and development context is outlined below.



[Click to download full resolution via product page](#)

Caption: R&D workflow utilizing **4-Bromophenyl acetate**.

Conclusion

4-Bromophenyl acetate is a readily synthesizable compound with well-defined physical properties. Its primary value to the scientific community, particularly in drug development, is as a chemical intermediate for the synthesis of more complex molecules. While its own biological activity is not well-characterized, the broader class of brominated phenyl compounds continues

to be a source of interest for the discovery of new therapeutic agents. Further research into the direct biological effects of **4-Bromophenyl acetate** and its derivatives could unveil novel applications. Researchers are encouraged to perform comprehensive spectral analysis to ensure the purity and identity of this compound in their studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. Synthesis routes of 4-Bromophenyl acetate [benchchem.com]
- 3. (4-Bromophenyl)acetic acid | 1878-68-8 | FB19291 [biosynth.com]
- 4. Synthesis and biological evaluation of novel bromophenol derivatives as carbonic anhydrase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of 4-Bromophenyl acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b118264#physical-and-chemical-properties-of-4-bromophenyl-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com